

# Tenovin-2 stock solution preparation and storage

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## Compound of Interest

Compound Name: Tenovin-2

Cat. No.: B2514436

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## Application Notes and Protocols: Tenovin-2

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Tenovin-2** is a cell-permeable small molecule and a potent inhibitor of the sirtuin deacetylases SIRT1 and SIRT2. As an analog of Tenovin-1, it is recognized for its role in activating the tumor suppressor protein p53, leading to the induction of apoptosis in various cancer cell lines. These characteristics make **Tenovin-2** a valuable tool in cancer research and drug development for studying cellular pathways related to stress response, cell cycle regulation, and apoptosis. This document provides detailed protocols for the preparation and storage of **Tenovin-2** stock solutions to ensure its stability and efficacy in experimental settings.

### Physicochemical Properties

A summary of the key physicochemical properties of **Tenovin-2** is presented in the table below.

Property	Value	Reference
Chemical Formula	C <sub>22</sub> H <sub>27</sub> N <sub>3</sub> O <sub>2</sub> S	[1][2]
Molecular Weight	397.53 g/mol	[1][3]
Purity	>98%	[4]
Appearance	Powder	
CAS Number	666211-30-9	

## Stock Solution Preparation

### 3.1. Materials

- **Tenovin-2** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Pipettes and sterile pipette tips

### 3.2. Protocol

- **Equilibration:** Before opening, allow the vial of **Tenovin-2** powder to equilibrate to room temperature for at least 1 hour. This prevents condensation from forming on the compound.
- **Solvent Addition:** Based on the desired stock concentration, calculate the required volume of DMSO. For example, to prepare a 10 mM stock solution from 5 mg of **Tenovin-2** (MW: 397.53 g/mol ), add 1.257 mL of DMSO.
- **Dissolution:** Add the calculated volume of DMSO to the vial containing the **Tenovin-2** powder.

- **Mixing:** Cap the vial tightly and vortex thoroughly until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may be used to aid dissolution if necessary.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- **Labeling:** Clearly label each aliquot with the compound name, concentration, date of preparation, and solvent.

## Storage and Stability

Proper storage of **Tenovin-2** is crucial for maintaining its biological activity. The following table summarizes the recommended storage conditions for both the solid compound and its stock solutions.

Form	Storage Temperature	Shelf Life	Reference
Powder	-20°C	2 years	
Solution in DMSO	4°C	2 weeks	
Solution in DMSO	-20°C	1 month	
Solution in DMSO	-80°C	6 months	

Note: It is best practice to prepare and use solutions on the same day. If storing solutions, ensure vials are tightly sealed to prevent evaporation and contamination.

## Experimental Workflow

The following diagram illustrates the general workflow for preparing a **Tenovin-2** stock solution.

## Workflow for Tenovin-2 Stock Solution Preparation

## Preparation

Equilibrate Tenovin-2 Powder to Room Temperature

↓  
Weigh powder

Calculate Required Volume of DMSO

↓

Add DMSO to Tenovin-2 Powder

↓

## Dissolution

↓

Vortex to Dissolve

↓

## Storage

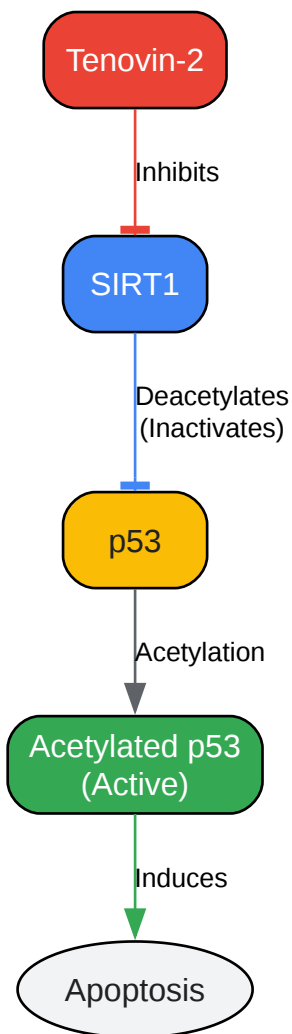
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Aliquot into Single-Use Tubes

↓

Store at -20°C or -80°C

## Tenovin-2 Mechanism of Action



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## References

- 1. dcchemicals.com [dcchemicals.com]
- 2. Tenovin-2 | 666211-30-9 | RBB21130 | Biosynth [biosynth.com]

- 3. [dcchemicals.com](https://www.dcchemicals.com) [[dcchemicals.com](https://www.dcchemicals.com)]
- 4. [raybiotech.com](https://www.raybiotech.com) [[raybiotech.com](https://www.raybiotech.com)]
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